

Application Notes and Protocols for AC-186

Stock Solution Preparation

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Compound of Interest

Compound Name: AC-186

Cat. No.: B605114

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Introduction

AC-186 is a potent and selective non-steroidal agonist for the Estrogen Receptor β (ER β).^[1] Its high selectivity makes it a valuable tool for investigating the specific roles of ER β in various physiological and pathological processes, distinguishing them from ER α -mediated effects.^[1] Research has highlighted the neuroprotective potential of **AC-186** in preclinical models of Parkinson's disease and its ability to reduce amyloid- β levels in models of Alzheimer's disease.^[1] These application notes provide a detailed protocol for the preparation of **AC-186** stock solutions for use in in vitro and in vivo studies.

Data Presentation

A summary of the key quantitative data for **AC-186** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	306.32 g/mol	
Chemical Formula	C ₁₈ H ₁₇ F ₃ O	
EC ₅₀ for ERβ	6 nM	
EC ₅₀ for ERα	5000 nM	
Maximum Solubility in DMSO	100 mM (30.63 mg/mL)	

Experimental Protocols

Materials and Equipment

- **AC-186** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM AC-186 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AC-186** in DMSO.

- **Preparation:** Ensure a clean and dry workspace. Allow the **AC-186** powder to equilibrate to room temperature before opening the vial to prevent condensation.
- **Weighing:** Accurately weigh out the desired amount of **AC-186** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.06 mg of **AC-186**.

- Dissolution:
 - Transfer the weighed **AC-186** powder to a sterile microcentrifuge tube or an amber glass vial.
 - Add the calculated volume of anhydrous DMSO. To prepare a 10 mM stock solution with 3.06 mg of **AC-186**, add 1 mL of DMSO.
 - Cap the tube or vial securely.
- Mixing: Vortex the solution for 1-2 minutes until the **AC-186** is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming (to no more than 37°C) in a water bath can aid dissolution if necessary.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.
 - Store the aliquots in tightly sealed tubes or vials at -20°C or -80°C for long-term storage. Protect from light.
 - For short-term storage (a few days), the solution can be stored at 4°C, protected from light.

Note: The provided molecular weight is for guidance. For the most accurate stock solution preparation, refer to the batch-specific molecular weight provided on the Certificate of Analysis of your compound.

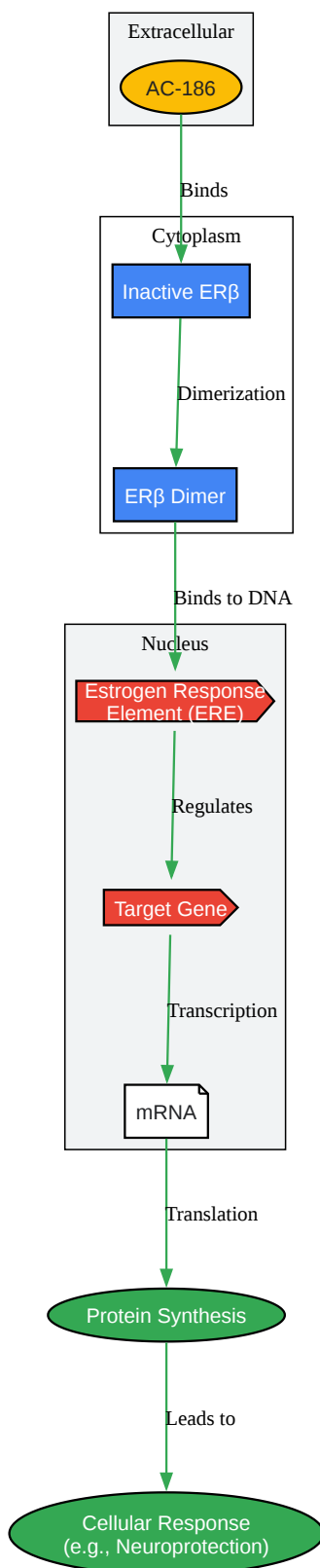
Safety and Handling

- **AC-186** is intended for laboratory research use only.
- As a standard precaution for handling all chemical compounds, appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, should be worn.

- All handling of the compound and its solutions should be performed in a well-ventilated area, preferably in a fume hood.
- Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash the affected area thoroughly with water.
- Dispose of the chemical waste according to institutional and local regulations.

Visualizations

Experimental Workflow



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References

- 1. Estrogen receptor beta - Wikipedia [en.wikipedia.org]
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